

A Comparative Analysis of Indoleamines: Elucidating the Role of Structural Modifications

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Compound of Interest

Compound Name: 4-Methyl-1H-indol-3-amine

Cat. No.: B15252986

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A comprehensive comparison of **4-Methyl-1H-indol-3-amine** with other key indoleamines, such as serotonin, melatonin, and tryptamine, is currently hampered by the limited availability of scientific data on **4-Methyl-1H-indol-3-amine** in publicly accessible databases. Despite extensive searches, specific experimental data on its synthesis, chemical properties, and biological activity, including receptor binding affinities and functional assays, remains elusive. Therefore, a direct, data-driven comparison as requested cannot be provided at this time.

This guide will instead offer a detailed comparative analysis of the well-characterized and biologically significant indoleamines: Serotonin, Melatonin, and Tryptamine. This comparison will serve as a valuable resource for researchers, scientists, and drug development professionals by highlighting the impact of subtle structural variations on the pharmacological profiles of these important biomolecules.

Introduction to Indoleamines

Indoleamines are a class of neurotransmitters and hormones characterized by an indole ring structure. They play crucial roles in a vast array of physiological and pathological processes, making them a focal point of neuroscientific and pharmacological research. The biological activity of indoleamines is largely determined by their substitution pattern on the indole nucleus and the nature of the side chain.

Comparative Analysis of Key Indoleamines

This section provides a comparative overview of the physicochemical properties and biological activities of Serotonin, Melatonin, and Tryptamine.

Physicochemical Properties

The structural differences between these indoleamines, primarily in the substitution at the 5-position of the indole ring and the N-acetylation and O-methylation in melatonin, lead to distinct physicochemical properties that influence their absorption, distribution, metabolism, and excretion (ADME) profiles.

Property	Serotonin	Melatonin	Tryptamine
IUPAC Name	5-Hydroxytryptamine	N-[2-(5-methoxy-1H-indol-3-yl)ethyl]acetamide	2-(1H-indol-3-yl)ethanamine
Molecular Formula	C ₁₀ H ₁₂ N ₂ O	C ₁₃ H ₁₆ N ₂ O ₂	C ₁₀ H ₁₂ N ₂
Molar Mass	176.22 g/mol	232.28 g/mol	160.22 g/mol
Structure	Indole ring with a hydroxyl group at position 5 and an ethylamine side chain at position 3.	Indole ring with a methoxy group at position 5 and an N-acetylated ethylamine side chain at position 3.	Indole ring with an ethylamine side chain at position 3.

Biological Activity and Receptor Binding Profiles

The primary mechanism of action of these indoleamines is their interaction with specific G-protein coupled receptors (GPCRs). The affinity and selectivity for these receptors dictate their physiological effects.

Indoleamine	Primary Receptor Targets	Key Biological Functions
Serotonin	5-HT receptor subtypes (5-HT _{1A} , 5-HT _{1B} , 5-HT _{1D} , 5-HT _{2A} , 5-HT _{2C} , etc.)	Mood regulation, appetite, sleep, memory, learning, temperature regulation, cardiovascular function, and gastrointestinal motility.
Melatonin	Melatonin receptors (MT ₁ , MT ₂)	Regulation of circadian rhythms, sleep-wake cycles, antioxidant defense, and immune function.
Tryptamine	Trace amine-associated receptors (TAARs), Serotonin receptors (with lower affinity than serotonin)	Neuromodulation, potential role in psychiatric disorders. It is also a precursor for more complex tryptamine alkaloids.

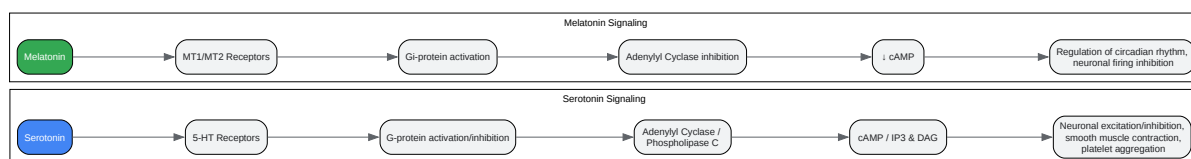
Receptor Binding Affinities (K_i in nM)

Receptor	Serotonin	Melatonin	Tryptamine
5-HT _{1A}	~2.5	>10,000	~130
5-HT _{1B}	~4.0	>10,000	~200
5-HT _{1D}	~5.0	>10,000	~180
5-HT _{2A}	~10.0	>10,000	~250
5-HT _{2C}	~5.0	>10,000	~400
MT ₁	>10,000	~0.1	>10,000
MT ₂	>10,000	~1.0	>10,000

Note: The K_i values are approximate and can vary depending on the experimental conditions and tissue/cell line used.

Signaling Pathways

The binding of these indoleamines to their respective receptors initiates intracellular signaling cascades that mediate their diverse physiological effects.



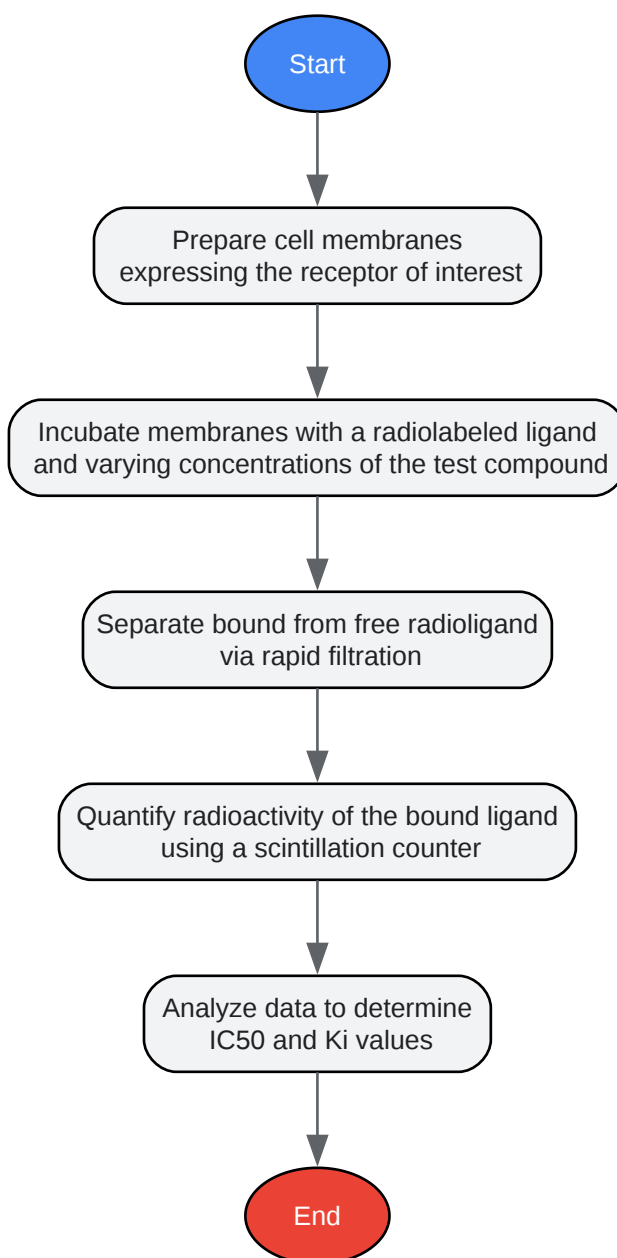
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Figure 1: Simplified signaling pathways for Serotonin and Melatonin.

Experimental Protocols

Radioligand Receptor Binding Assay

This experimental protocol provides a general framework for determining the binding affinity of a compound to a specific receptor.



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